

Application Notes and Protocols for STAD-2

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Compound of Interest		
Compound Name:	STAD 2	
Cat. No.:	B611025	Get Quote

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These application notes provide a comprehensive overview of two distinct molecules often abbreviated as "STAD-2": Stapled AKAP Disruptor 2 (STAD-2), a synthetic peptide, and Signal-transducing adaptor protein-2 (STAP-2), an intracellular adaptor protein. This document details their respective roles in cellular signaling, provides experimental protocols for their study, and presents key quantitative data.

Part 1: Stapled AKAP Disruptor 2 (STAD-2)

Introduction: Stapled AKAP Disruptor 2 (STAD-2) is a cell-permeable, hydrocarbon-stapled peptide designed to selectively disrupt the interaction between A-Kinase Anchoring Proteins (AKAPs) and the regulatory subunit II (RII) of Protein Kinase A (PKA).[1][2][3] By mimicking the amphipathic α -helix of AKAPs, STAD-2 competitively binds to the docking and dimerization (D/D) domain of PKA-RII, thereby displacing AKAPs and disrupting the spatial and temporal regulation of PKA signaling.[2][4][5] This targeted disruption makes STAD-2 a valuable tool for investigating the physiological roles of AKAP-mediated PKA signaling and as a potential therapeutic agent, notably in malaria.[2][6]

Quantitative Data Summary

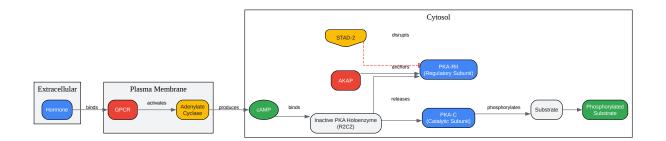


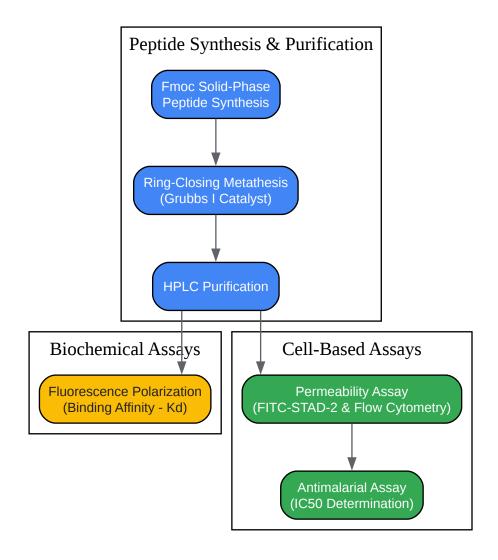
Parameter	Value	Target	Method	Reference
Binding Affinity (Kd)	6.2 nM	Human PKA-RII	Fluorescence Polarization	[7]
31 nM	Human PKA-RIIα	Not Specified	[3]	
64 nM	Human PKA-RIIβ	Not Specified	[3]	_
Antimalarial Activity (IC50)	≈ 1 µM	P. falciparum (late-stage)	Flow Cytometry	[2][6]
≈ 1.5 µM	P. falciparum (ring-stage)	Flow Cytometry	[6]	

Signaling Pathway

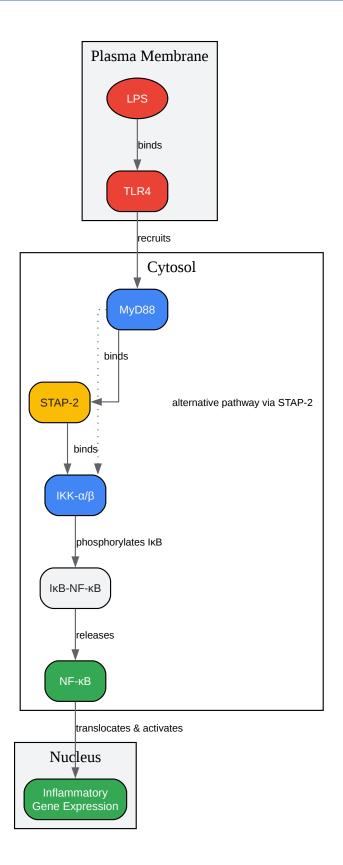
STAD-2 intervenes in the canonical PKA signaling pathway by preventing the localization of PKA to specific subcellular compartments by AKAPs.



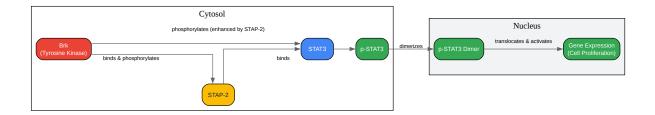


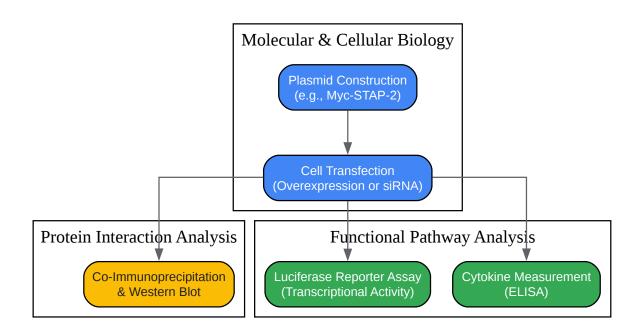












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